

Safe Disposal of Harveynone: A Comprehensive Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Harveynone

Cat. No.: B15560859

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Ensuring the proper disposal of chemical waste is paramount for laboratory safety and environmental protection. This guide provides detailed procedures for the safe handling and disposal of **Harveynone**, a synthetic ketone used in research and development. Adherence to these protocols is essential to minimize risks and comply with regulatory standards.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to be familiar with the chemical's properties and associated hazards. **Harveynone** may cause an allergic skin reaction and is harmful to aquatic life.^[1]

Personal Protective Equipment (PPE):

When handling **Harveynone**, appropriate personal protective equipment must be worn to prevent exposure.

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses/Goggles	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [2] [3]
Hand Protection	Chemical-resistant gloves	Wear appropriate protective gloves to prevent skin exposure. [1] [2] [3]
Skin and Body Protection	Protective Clothing	Wear appropriate protective clothing to prevent skin exposure. [2] [3]
Respiratory Protection	Respirator (if necessary)	No protective equipment is needed under normal use conditions with adequate ventilation. [2] [3] If ventilation is inadequate, avoid breathing mist or vapors. [1]

First-Aid Measures:

In case of accidental exposure, follow these first-aid procedures:

Exposure Route	First-Aid Procedure
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation or a rash occurs, get medical advice/attention.[1]
Eye Contact	Rinse out with plenty of water. Remove contact lenses, if present and easy to do. Continue rinsing.
Inhalation	Move to fresh air.
Ingestion	Immediately make the victim drink water (two glasses at most). Consult a physician.[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of **Harveynone** is essential for its safe handling and disposal.

Property	Value
Appearance	White Solid
Odor	Strong
Melting Point/Range	59 - 61 °C / 138.2 - 141.8 °F[2][3]
Boiling Point/Range	277 °C / 530.6 °F @ 760 mmHg[2][3]
Flash Point	118 °C / 244.4 °F[2][3]
Solubility	No information available[2][3]
Molecular Formula	C12 H22 O[2][3]
Molecular Weight	182.31[2][3]

Step-by-Step Disposal Procedure

The disposal of **Harveynone** must be conducted as hazardous waste in accordance with all applicable national, state, and local regulations.[4] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[2][3]

1. Waste Collection and Storage:

- Collect waste **Harveynone** in a suitable, tightly closed container.[4]
- Label the container clearly as "Hazardous Waste" and include the chemical name.[4][5]
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong bases, and reducing agents.[2][3][4]
- Do not mix **Harveynone** waste with other chemical waste streams.[4]

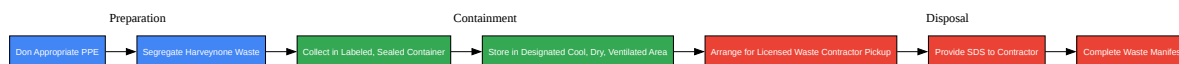
2. Disposal of Contaminated Materials:

- Empty Containers: Treat uncleaned, empty containers as you would the product itself. They should be taken to an approved waste handling site for recycling or disposal.[4]
- Contaminated PPE and Lab Supplies: All disposable items that have come into contact with **Harveynone** (e.g., gloves, absorbent pads) must be collected in a sealed container, labeled as hazardous waste, and disposed of through a licensed contractor.[4]
- Spill Cleanup Materials: In the event of a spill, use an inert absorbent material to clean it up. The collected material must be disposed of as hazardous waste.[4]

3. Engage a Licensed Waste Disposal Contractor:

- The disposal of **Harveynone** must be handled by a licensed and approved hazardous waste disposal company.[4]
- Provide the contractor with the Safety Data Sheet (SDS) to ensure they have all the necessary information for safe handling and transport.[4]

Logical Workflow for **Harveynone** Disposal:



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